

Application Notes and Protocols: Preparation of DL-Adrenaline Stock Solutions

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Compound of Interest

Compound Name: DL-Adrenaline

Cat. No.: B7769847

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Introduction

DL-Adrenaline, also known as DL-Epinephrine, is a catecholamine that acts as a hormone and neurotransmitter. It is a non-selective agonist of all adrenergic receptors, playing a crucial role in the "fight-or-flight" response. In a research context, **DL-Adrenaline** is a vital tool for studying a wide range of physiological and pathological processes, including cardiovascular function, metabolism, and neurotransmission. Accurate and consistent preparation of **DL-Adrenaline** stock solutions is critical for obtaining reliable and reproducible experimental results.

This document provides detailed protocols for the preparation of **DL-Adrenaline** stock solutions, information on its solubility and stability, and essential safety precautions.

Data Presentation

Table 1: Solubility and Stability of DL-Adrenaline and its Hydrochloride Salt

Compound	Solvent	Solubility	Storage Temperature	Stability	Citation
DL-Adrenaline	Water	Sparingly soluble	-	Unstable in neutral or alkaline solutions; darkens on exposure to air and light.	[1][2]
DL-Adrenaline	Dilute Hydrochloric Acid	Readily soluble	-	-	[2]
DL-Adrenaline	DMSO	1 mg/mL (5.45 mM)	-20°C (powder, 3 years); -80°C (in solvent, 1 year); -20°C (in solvent, 1 month)	Aliquot to avoid repeated freeze-thaw cycles.	[3]
DL-Adrenaline Hydrochloride	Water (H ₂ O)	>50 mg/mL	2-8°C	Light sensitive.	[4]
(±)-Epinephrine (hydrochloride)	DMSO	~20 mg/ml	-20°C	Purge with an inert gas.	[5]
(±)-Epinephrine (hydrochloride)	Dimethyl formamide	~20 mg/ml	-20°C	Purge with an inert gas.	[5]
(±)-Epinephrine	PBS (pH 7.2)	~5 mg/ml	-	Aqueous solutions are not	[5]

(hydrochloride)

recommended for storage for more than one day.

Diluted Epinephrine (in 0.9% Saline)	0.9% Saline	-	4°C or 20°C (with or without fluorescent light)	Stable for up to 90 days.	[6]
Diluted Epinephrine (in 5% Dextrose)	5% Dextrose in Water	-	4°C or 25°C	Stable for up to 30 days.	[7][8]

Experimental Protocols

Protocol 1: Preparation of DL-Adrenaline Hydrochloride Aqueous Stock Solution (e.g., 10 mg/mL)

This protocol is suitable for preparing a stock solution of the more water-soluble hydrochloride salt of **DL-Adrenaline**.

Materials:

- **DL-Adrenaline** hydrochloride powder
- Sterile, deionized or distilled water
- Calibrated analytical balance
- Sterile conical tube (e.g., 15 mL or 50 mL)
- Vortex mixer
- Sterile filter (0.22 µm) and syringe
- Sterile, light-protecting microcentrifuge tubes for aliquots

Procedure:

- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of **DL-Adrenaline** hydrochloride powder. For a 10 mg/mL solution in 10 mL, weigh 100 mg.
- **Dissolving:** Transfer the powder to the sterile conical tube. Add a portion of the sterile water (e.g., 8 mL) to the tube.
- **Mixing:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved.
- **Volume Adjustment:** Add sterile water to reach the final desired volume (10 mL). Vortex again to ensure homogeneity.
- **Sterilization:** Draw the solution into a sterile syringe and pass it through a 0.22 μm sterile filter into a new sterile conical tube. This step is crucial for cell culture and in vivo experiments.
- **Aliquoting and Storage:** Dispense the stock solution into sterile, light-protecting microcentrifuge tubes in volumes appropriate for your experiments to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C . For short-term use, the solution can be stored at $2-8^{\circ}\text{C}$ for a limited time, protected from light.^[4]

Protocol 2: Preparation of DL-Adrenaline Stock Solution in DMSO (e.g., 1 mg/mL)

This protocol is suitable for preparing a stock solution of the free base form of **DL-Adrenaline**, which has lower aqueous solubility.

Materials:

- **DL-Adrenaline** powder
- Anhydrous, sterile-filtered DMSO
- Calibrated analytical balance
- Sterile conical tube (e.g., 15 mL)

- Vortex mixer
- Sterile, light-protecting microcentrifuge tubes for aliquots

Procedure:

- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of **DL-Adrenaline** powder. For a 1 mg/mL solution in 10 mL, weigh 10 mg.
- **Dissolving:** Transfer the powder to the sterile conical tube. Add the desired volume of anhydrous DMSO (10 mL).
- **Mixing:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath may be necessary, but avoid excessive heat.
- **Aliquoting and Storage:** Dispense the DMSO stock solution into sterile, light-protecting microcentrifuge tubes in small volumes. Store the aliquots at -20°C or -80°C.[3]

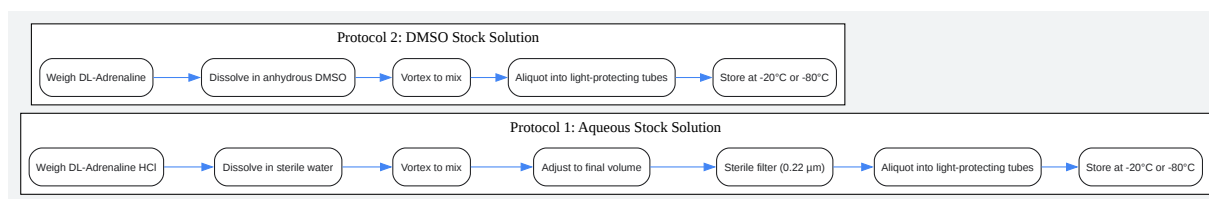
Note on working solutions: When preparing working solutions for cell-based assays, the final concentration of DMSO should be kept low (typically <0.1%) to avoid solvent-induced cytotoxicity.[9]

Safety Precautions

DL-Adrenaline is a potent bioactive compound and should be handled with care.

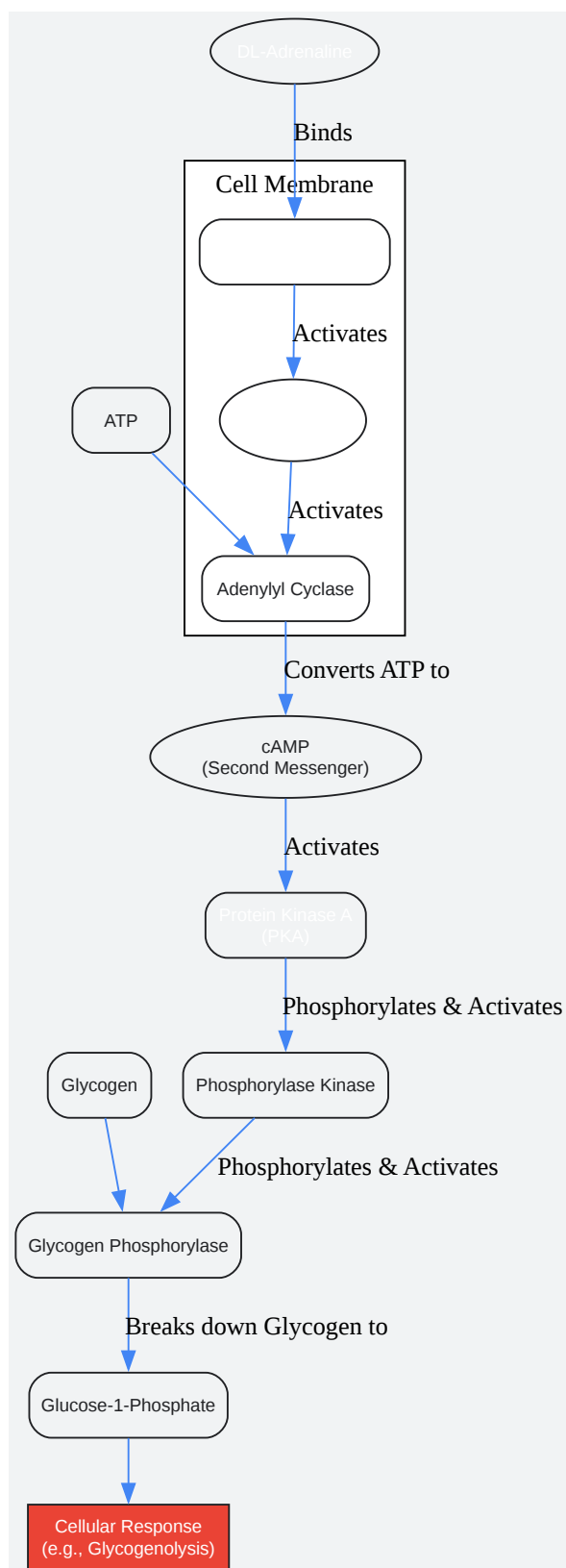
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including a lab coat, safety glasses, and gloves, when handling **DL-Adrenaline** powder and solutions.[1][10]
- **Handling Powder:** Handle the solid powder in a chemical fume hood to avoid inhalation of dust.[10][11] **DL-Adrenaline** is toxic if it comes into contact with the skin.[1]
- **Disposal:** Dispose of waste according to institutional and local regulations.
- **Exposure:** In case of contact with skin or eyes, rinse immediately and thoroughly with water and seek medical attention.[1] If inhaled, move to fresh air. If ingested, do NOT induce vomiting and seek immediate medical attention.[11]

Visualizations



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Caption: Experimental workflow for preparing **DL-Adrenaline** stock solutions.



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Caption: Simplified adrenaline signaling pathway via a β -adrenergic receptor.

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